

# An In-depth Technical Guide to the Safety of 2-Chlorobenzylamine

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## Compound of Interest

Compound Name: 2-Chlorobenzylamine

Cat. No.: B130927

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **2-Chlorobenzylamine** (CAS No. 89-97-4), a key intermediate in various chemical syntheses. The following sections detail its physical and chemical properties, toxicological profile, and essential safety protocols, presented in a format tailored for laboratory and drug development settings.

## Core Safety and Property Data

**2-Chlorobenzylamine** is a combustible, colorless to light yellow liquid that is corrosive and toxic.<sup>[1][2][3]</sup> It poses significant health risks, causing severe skin burns and eye damage upon contact.<sup>[4]</sup> Inhalation, ingestion, or skin contact may lead to severe injury or even death, with the potential for delayed effects.<sup>[1][2]</sup>

## Physical and Chemical Properties

The fundamental physical and chemical characteristics of **2-Chlorobenzylamine** are summarized in the table below, providing critical data for handling and storage.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> ClN	[1][4]
Molecular Weight	141.60 g/mol	[1][4]
Appearance	Clear, colorless to pale yellow liquid	[1][2][5][6]
Odor	Slight amine odor	[1][2][7]
Boiling Point	215 °C (lit.)103-104 °C at 11-15 hPa	[1][2][4]
Melting Point	227-228 °C (Solvent: N,N-dimethylformamide)	[1][3]
Flash Point	88 °C (190.4 - 195 °F) - closed cup	[1][4]
Density	1.173 g/mL at 25 °C (lit.)	[1][2]
Refractive Index	n <sub>20</sub> /D 1.562 (lit.)	[1]
Vapor Pressure	0.0772 mmHg at 25°C	[1]
Solubility	Somewhat soluble in water	[1][2][3][7]
pKa	8.52 ± 0.10 (Predicted)	[1]

## Toxicological and Hazard Data

**2-Chlorobenzylamine** is classified as a hazardous substance, with the primary dangers being its corrosivity and toxicity. The GHS/CLP classifications highlight its potential to cause severe health effects.

Hazard Classification	Code	Description	Source
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage	<a href="#">[4]</a> <a href="#">[7]</a>
Acute Toxicity, Oral (Warning)	H302	Harmful if swallowed	<a href="#">[7]</a>
Acute Toxicity, Dermal (Warning)	H312	Harmful in contact with skin	<a href="#">[7]</a>
Combustible Liquid	H227	Combustible liquid	

## Experimental Protocols

While specific experimental reports for **2-Chlorobenzylamine** are not detailed in standard Safety Data Sheets, the hazard classifications are based on standardized testing protocols, such as those established by the OECD (Organisation for Economic Co-operation and Development).

### General Protocol for Skin Corrosion/Irritation Assessment (Based on OECD Guideline 431 & 439)

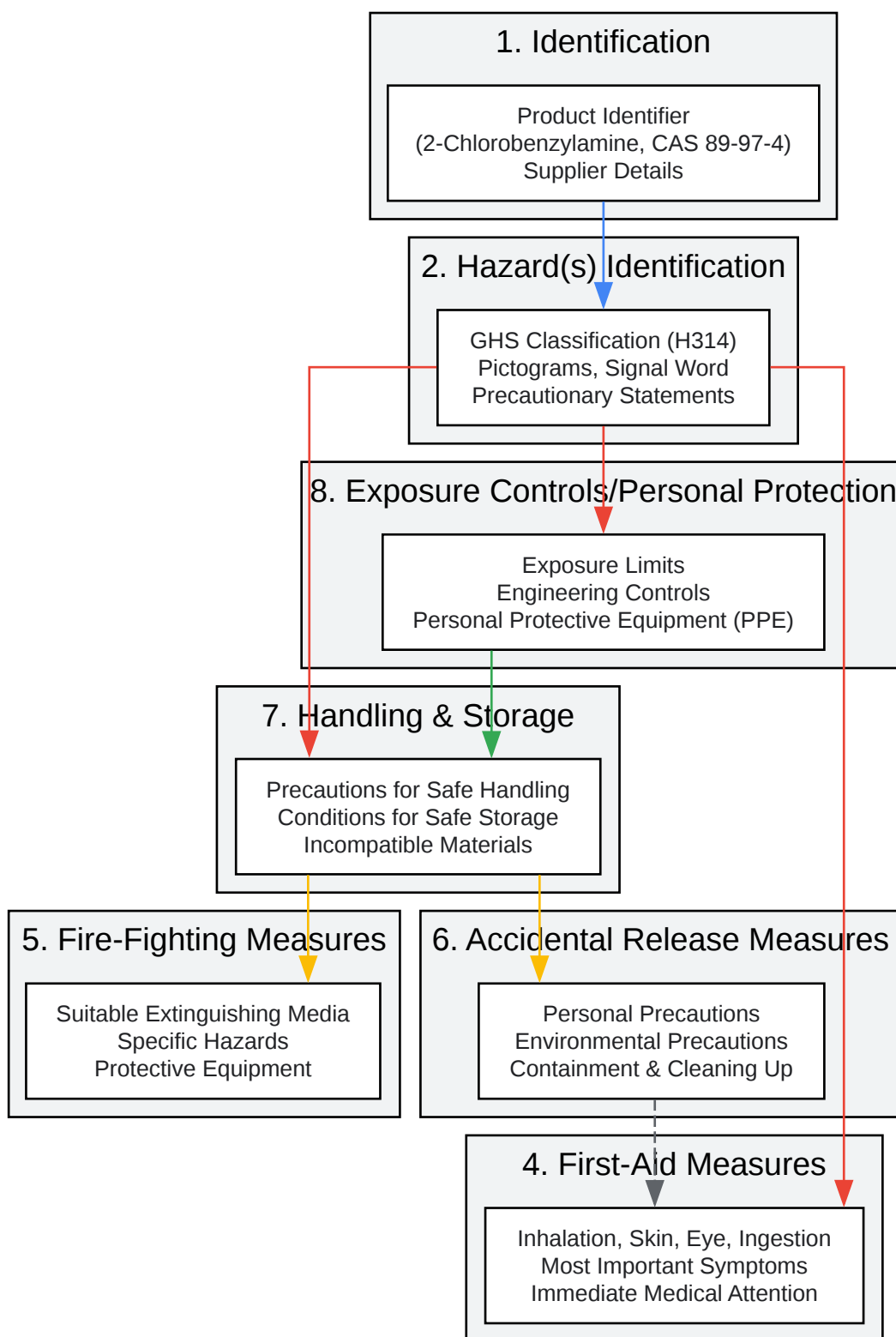
This provides a generalized workflow for determining the skin corrosion or irritation potential of a chemical like **2-Chlorobenzylamine**.

- **Test System Selection:** In vitro methods using reconstructed human epidermis (RhE) models are now preferred over in vivo animal testing.
- **Preparation of Test Chemical:** The test chemical is prepared at the appropriate concentration and vehicle, if necessary.
- **Application:** A defined amount of the test chemical is applied topically to the surface of the RhE tissue.

- **Incubation:** The treated tissue is incubated for a specific period (e.g., 3 minutes to 4 hours for corrosion, 15 to 60 minutes for irritation).
- **Rinsing and Post-Incubation:** The chemical is thoroughly rinsed from the tissue surface, which is then transferred to fresh medium and incubated for a longer period (e.g., 24 to 42 hours) to allow for the expression of cytotoxic effects.
- **Viability Assessment:** Cell viability is measured, typically using the MTT assay, which quantifies the conversion of a yellow tetrazolium salt to a purple formazan product by metabolically active cells.
- **Data Analysis:** The cell viability of the treated tissue is compared to that of negative controls. A chemical is identified as corrosive or an irritant if the tissue viability falls below certain established thresholds.

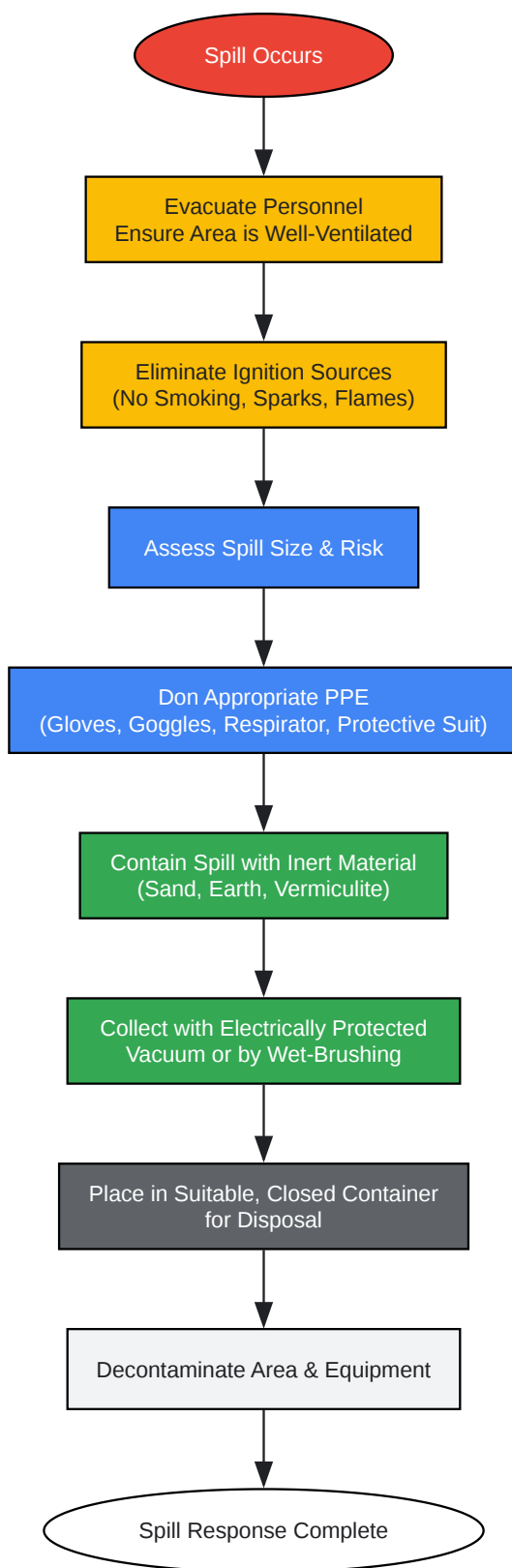
## Safety and Handling Workflows

Effective management of **2-Chlorobenzylamine** in a research setting requires strict adherence to safety protocols. The following diagrams illustrate key logical and experimental workflows.



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Caption: Logical information flow within a Safety Data Sheet (SDS).



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Caption: Workflow for responding to a **2-Chlorobenzylamine** spill.

## Handling and Storage Recommendations

Proper handling and storage are paramount to ensure safety.

- **Handling:** Always work in a well-ventilated area, such as a fume hood.[4][8] Wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles with a face shield, and a protective suit.[4] Avoid inhalation of vapor or mist and prevent contact with skin and eyes.[4][9] Keep away from heat, sparks, and open flames, and take measures to prevent the buildup of electrostatic charge.[4][8]
- **Storage:** Store in a cool, dry, and well-ventilated area designated for corrosive materials.[8] [9] Keep containers tightly closed and consider storing under a nitrogen atmosphere as it is air-sensitive.[1][8] Store away from incompatible materials such as acids, acid chlorides, acid anhydrides, strong oxidizing agents, and carbon dioxide.[4][8]

## Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[4][8] Seek immediate medical attention.[4][8]
- **Skin Contact:** Take off immediately all contaminated clothing. Wash off with soap and plenty of water and seek immediate medical attention.[4]
- **Inhalation:** Move the person into fresh air.[4] If not breathing, give artificial respiration.[4] Seek immediate medical attention.[8]
- **Ingestion:** Do NOT induce vomiting.[4] Clean mouth with water and never give anything by mouth to an unconscious person.[4][8] Seek immediate medical attention.[4][8]
- **Fire-Fighting:** Use dry chemical, CO<sub>2</sub>, alcohol-resistant foam, or water spray.[7][8] Water mist can be used to cool closed containers.[8] Firefighters must wear self-contained breathing apparatus and full protective gear.[4][8] Hazardous decomposition products include nitrogen oxides, carbon oxides, and hydrogen chloride gas.[4][8]

- Spills: Evacuate personnel and ensure adequate ventilation.[4] Remove all sources of ignition.[4] Wear personal protective equipment.[4] Contain the spill with inert absorbent material and collect it for disposal in a suitable, closed container.[4][8] Do not let the product enter drains.[4]

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